

Kynuramine Dihydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Kynuramine dihydrochloride

Cat. No.: B2622489

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An In-depth Examination of the Chemical, Physical, and Biological Properties of a Key Tryptophan Metabolite

Introduction

Kynuramine, a biogenic amine, is a critical metabolite in the kynurenine pathway, the primary route for tryptophan degradation.^{[1][2]} As a downstream product of kynurenine decarboxylation, kynuramine and its derivatives are gaining attention within the scientific community for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical and physical properties of **Kynuramine dihydrochloride**, its known signaling pathways, and detailed experimental protocols relevant to its study. This document is intended for researchers, scientists, and professionals in drug development seeking core technical information on this compound.

Chemical and Physical Properties

The dihydrochloride salt of kynuramine is frequently used in research settings. While data is more abundant for the dihydrobromide salt, this guide focuses on the properties of **Kynuramine dihydrochloride** (CAS No: 36681-58-0).

Chemical Properties

The fundamental chemical identifiers and characteristics of **Kynuramine dihydrochloride** are summarized below.

Property	Value	Reference
IUPAC Name	3-Amino-1-(2-aminophenyl)-1-propanone dihydrochloride	[3]
Synonyms	Kynuramine HCl	
CAS Number	36681-58-0	[3][4][5][6]
Molecular Formula	C ₉ H ₁₂ N ₂ O·2HCl	[3]
Molecular Weight	237.13 g/mol	[3][6]
Appearance	Solid	[4]

Physical Properties

The physical properties determine the compound's behavior in various experimental conditions, including its handling, storage, and application in assays.

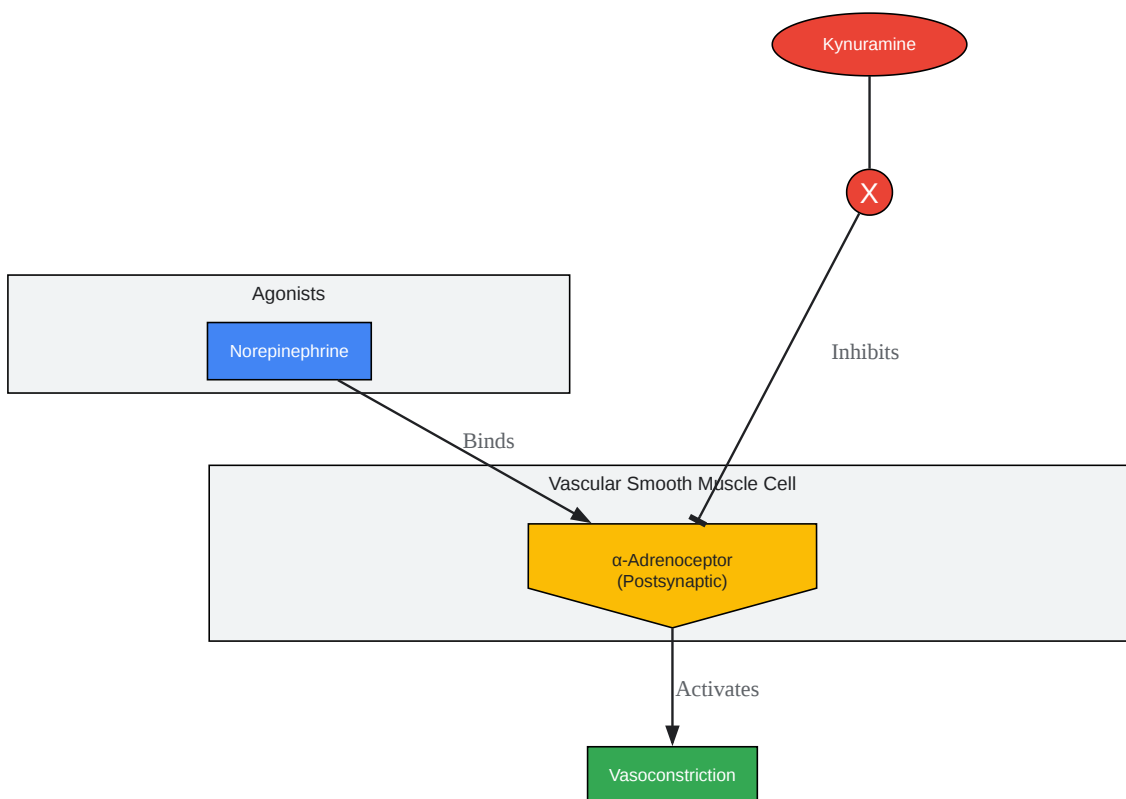
Property	Value	Reference
Melting Point	186 °C	[3]
Solubility	DMSO: Soluble. Water & Ethanol: Solubility may require confirmation; try these solvents if DMSO is not suitable.	[4][5][7]
Storage & Stability	Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years. The compound is stable at room temperature for short periods (e.g., during shipping). In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[4][7]

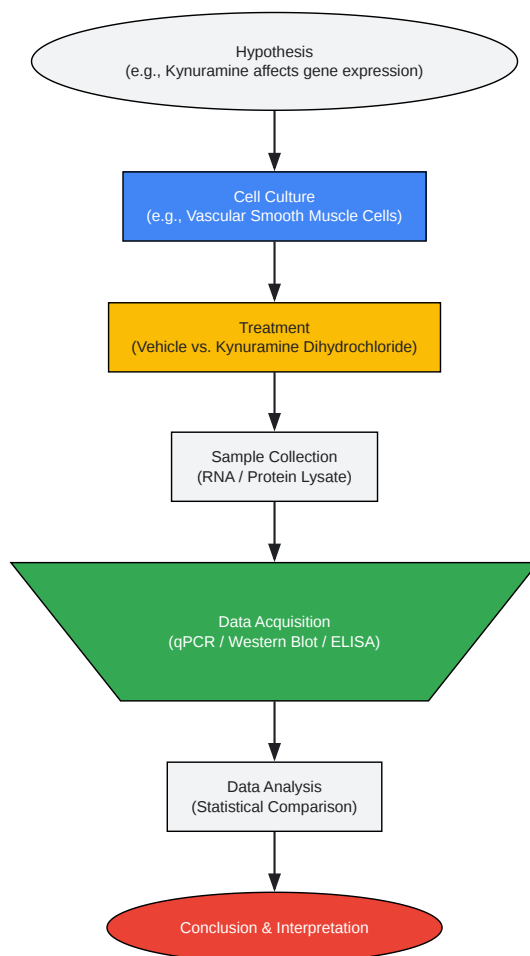
Biological Activity & Signaling Pathways

Kynuramine is primarily recognized for its role in two key biological contexts: as a metabolite of the tryptophan pathway and as a modulator of adrenergic signaling.

Tryptophan Metabolism Pathway

Approximately 95-99% of dietary tryptophan not used for protein synthesis is catabolized via the kynurenine pathway.^{[1][8]} This pathway is crucial for generating NAD⁺ and various neuroactive metabolites. Kynuramine is formed from the decarboxylation of kynurenine, a central intermediate in this pathway.





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References

- 1. What is the tryptophan kynurenine pathway and why is it important to neurotherapy? - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Kynuramine - Wikipedia [en.wikipedia.org]
- 3. Kynuramine dihydrochloride | 36681-58-0 | FK46784 [biosynth.com]
- 4. Kynuramine dihydrobromide | Monoamine Oxidase | 304-47-2 | Invivochem [invivochem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. yeasen.com [yeasen.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Kynurenine Pathway of Tryptophan Metabolism: Regulatory and Functional Aspects - PMC [pmc.ncbi.nlm.nih.gov]
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